

Scutebata C: A Technical Overview of a Neoclerodane Diterpenoid

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Compound of Interest

Compound Name: Scutebata C

Cat. No.: B1179318

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For the attention of: Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive summary of the currently available scientific information regarding **Scutebata C**, a neoclerodane diterpenoid isolated from the plant *Scutellaria barbata*. Despite its discovery, detailed experimental data and biological activity for **Scutebata C** remain largely unpublished in accessible literature. This guide compiles all available data and contextualizes the compound within its chemical family.

Chemical Structure and Physicochemical Properties

Scutebata C is a member of the neoclerodane diterpenoid class of natural products.^[1] It was first isolated in 2010 from *Scutellaria barbata*, a plant used in traditional medicine.^[1] The chemical structure of **Scutebata C** is characterized by a fused ring system typical of neoclerodanes and possesses a rare α -hydroxy group in its α,β -unsaturated lactone ring, a feature it shares with its co-isolated congeners, Scutebata A and B.^[1]

Table 1: Physicochemical Properties of **Scutebata C**

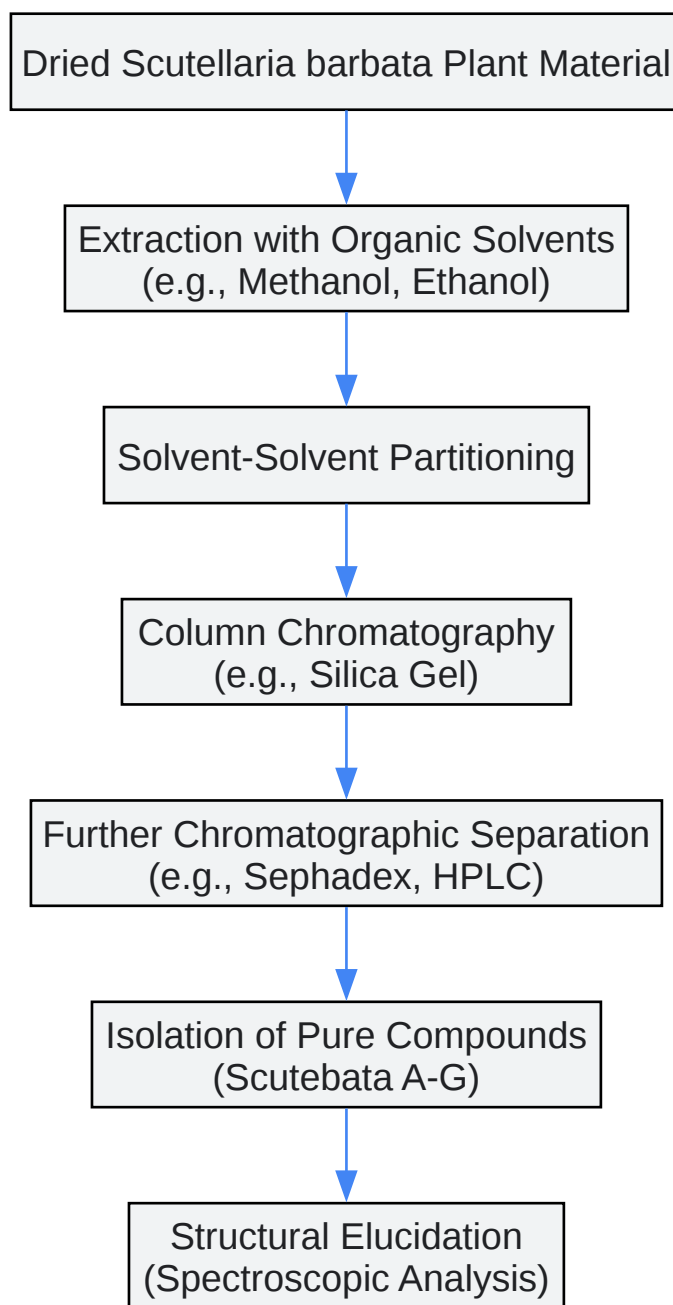
Property	Value	Source
Molecular Formula	C ₂₈ H ₃₅ NO ₉	[1]
Molecular Weight	529.6 g/mol	[1]
CAS Number	1207181-59-6	[1]
Class	Neoclerodane Diterpenoid	[1]
Appearance	Powder	[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1]
Source Organism	Scutellaria barbata D.Don	[1]

Note: Detailed spectroscopic data (¹H-NMR, ¹³C-NMR, Mass Spectrometry, and IR) for **Scutebata C** are not publicly available in the reviewed literature. This information is likely contained within the supplementary materials of the primary publication, which could not be accessed.

Isolation and Structural Elucidation

General Experimental Protocol

While the specific, detailed protocol for the isolation of **Scutebata C** is not available, a general workflow for the isolation of neoclerodane diterpenoids from *Scutellaria barbata* can be inferred from related studies. This typically involves extraction of the plant material with organic solvents, followed by a series of chromatographic separation techniques to isolate the individual compounds.



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A generalized workflow for the isolation of neoclerodane diterpenoids.

The structures of Scutebata A-G, including **Scutebata C**, were originally elucidated through spectroscopic analysis.[1] For Scutebata A, the relative configuration was determined using ROESY data and computational DFT methods.[1] It is presumed that similar techniques were applied to determine the structure of **Scutebata C**.

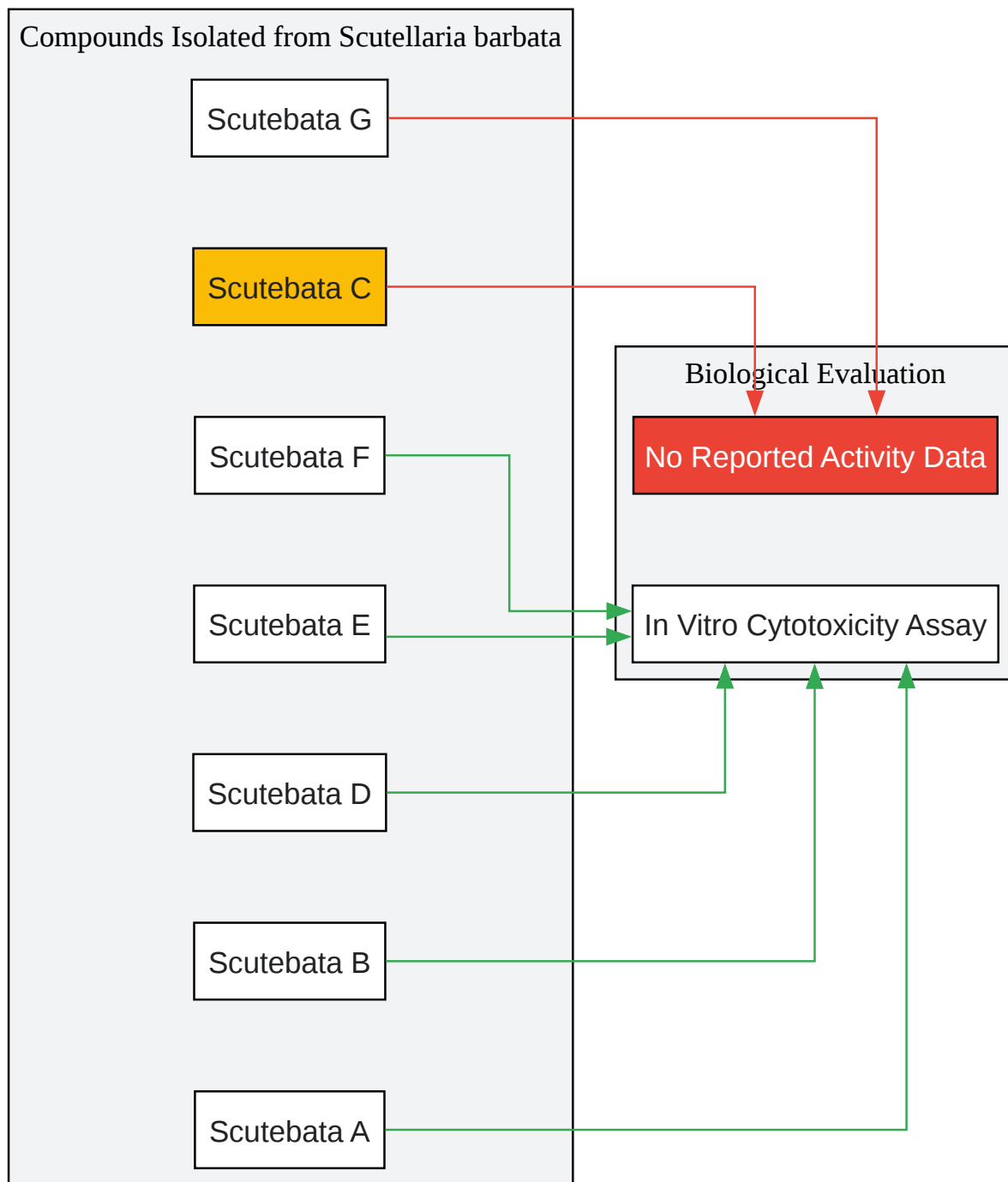
Biological Activity

Currently, there is no published data on the biological activity of **Scutebata C**. In the primary study that first described **Scutebata C**, a selection of the newly isolated compounds (Scutebata A, B, D, E, and F) were evaluated for their in vitro cytotoxicity against a panel of six human cancer cell lines.^[1] Notably, **Scutebata C** was not included in this panel for testing.^[1]

Table 2: Cytotoxicity of Related Neoclerodane Diterpenoids from *Scutellaria barbata*

Compound	Cell Line	IC ₅₀ (μM)	Source
Scutebata A	SK-BR-3	15.2	^[1]
Scutebata A	HL-60	> 50	^[1]
Scutebata A	SMMC-7721	> 50	^[1]
Scutebata A	A-549	> 50	^[1]
Scutebata A	CACO-2	> 50	^[1]
Scutebata A	PANC-1	> 50	^[1]
Barbatin F	HCT-116	44.3	^[2]
Barbatin G	HCT-116	32.3	^[2]

The following diagram illustrates the logical relationship of **Scutebata C** to its co-isolated compounds and the reported cytotoxicity screening.



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Relationship of **Scutebata C** to cytotoxicity screening of co-isolates.

Synthesis

There is no information available in the scientific literature regarding the chemical synthesis of **Scutebata C**.

Conclusion and Future Directions

Scutebata C is a structurally characterized neoclerodane diterpenoid from *Scutellaria barbata*. While its chemical formula and molecular weight are known, a significant gap exists in the public domain regarding its detailed physicochemical properties, a specific experimental protocol for its isolation, and, most importantly, its biological activity. The lack of biological data for **Scutebata C**, especially when its congeners were screened for cytotoxicity, suggests that it may have been inactive in those particular assays, or it was not prioritized for further study for other reasons.

Future research efforts should focus on:

- The full publication of the detailed spectroscopic data for **Scutebata C** to serve as a reference for other researchers.
- The chemical synthesis of **Scutebata C** to provide a renewable source for biological testing.
- A broad biological screening of **Scutebata C** to elucidate any potential therapeutic properties, including but not limited to cytotoxic, anti-inflammatory, and antiviral activities, which have been observed for other neoclerodane diterpenoids from *Scutellaria* species.

Without such data, the potential of **Scutebata C** in the fields of pharmacology and drug development remains unknown.

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